

An In-depth Technical Guide to Ethyl 2-bromohexanoate (CAS: 615-96-3)

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Compound of Interest

Compound Name: *Ethyl 2-bromohexanoate*

Cat. No.: *B1294297*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-bromohexanoate**, a key building block in organic synthesis. This document details its chemical and physical properties, spectroscopic data, safety information, and common experimental protocols.

Chemical and Physical Properties

Ethyl 2-bromohexanoate is a colorless liquid with a pungent odor. It is a valuable intermediate in the synthesis of a variety of organic compounds, including pharmaceuticals and agrochemicals. Below is a summary of its key physical and chemical properties.

Property	Value	Reference
CAS Number	615-96-3	
Molecular Formula	C ₈ H ₁₅ BrO ₂	
Molecular Weight	223.11 g/mol	
Appearance	Clear colorless liquid	
Boiling Point	213-215 °C (lit.)	
Density	1.221 g/mL at 25 °C (lit.)	
Refractive Index (n ₂₀ /D)	1.45 (lit.)	
Flash Point	96 °C (204.8 °F) - closed cup	
Solubility	Insoluble in water.	

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Ethyl 2-bromohexanoate**, which are essential for its identification and characterization.

¹H NMR Spectroscopy

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
4.20	Quartet	2H	-OCH ₂ CH ₃
4.15	Triplet	1H	-CH(Br)-
2.00 - 1.80	Multiplet	2H	-CH ₂ -CH(Br)-
1.50 - 1.20	Multiplet	4H	-CH ₂ -CH ₂ -CH ₂ -
1.25	Triplet	3H	-OCH ₂ CH ₃
0.90	Triplet	3H	-CH ₂ -CH ₃

¹³C NMR Spectroscopy

Chemical Shift (ppm)	Assignment
169.5	C=O
62.0	-OCH ₂ CH ₃
48.0	-CH(Br)-
34.5	-CH ₂ -CH(Br)-
27.0	-CH ₂ -CH ₂ -CH(Br)-
22.0	-CH ₂ -CH ₃
14.0	-OCH ₂ CH ₃
13.8	-CH ₂ -CH ₃

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960-2870	Strong	C-H stretch (alkane)
1735	Strong	C=O stretch (ester)
1250	Strong	C-O stretch (ester)
680	Strong	C-Br stretch

Mass Spectrometry (MS)

m/z	Relative Intensity	Assignment
222/224	Low	[M] ⁺ (Molecular ion with Br isotopes)
177/179	Moderate	[M - OCH ₂ CH ₃] ⁺
143	Moderate	[M - Br] ⁺
69	High	[C ₅ H ₉] ⁺

Safety Information

Ethyl 2-bromohexanoate is a corrosive and toxic substance. It is crucial to handle it with appropriate personal protective equipment in a well-ventilated fume hood.

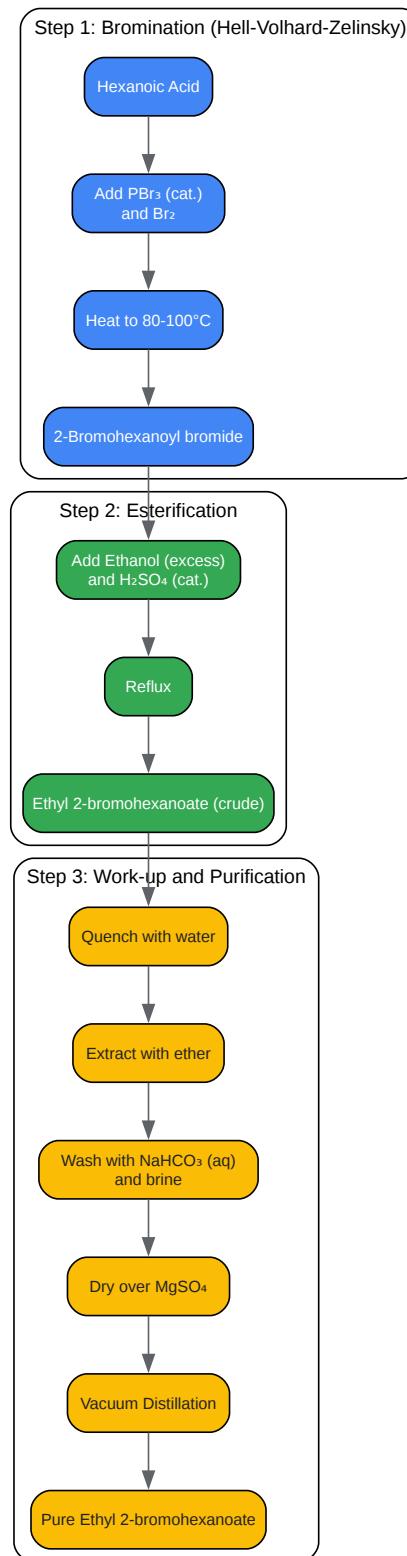
GHS Pictograms	Signal Word	Hazard Statements	Precautionary Statements
Danger		<p>P280: Wear protective gloves/protective clothing/eye protection/face protection. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P303 + P361 + P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.</p> <p>H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.</p>	<p>P280: Wear protective gloves/protective clothing/eye protection/face protection. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P303 + P361 + P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.</p> <p>H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.</p>

Experimental Protocols

Synthesis of Ethyl 2-bromohexanoate via Hell-Volhard-Zelinsky Reaction and Esterification

This protocol describes a typical procedure for the synthesis of **Ethyl 2-bromohexanoate** starting from hexanoic acid.

Synthesis of Ethyl 2-bromohexanoate

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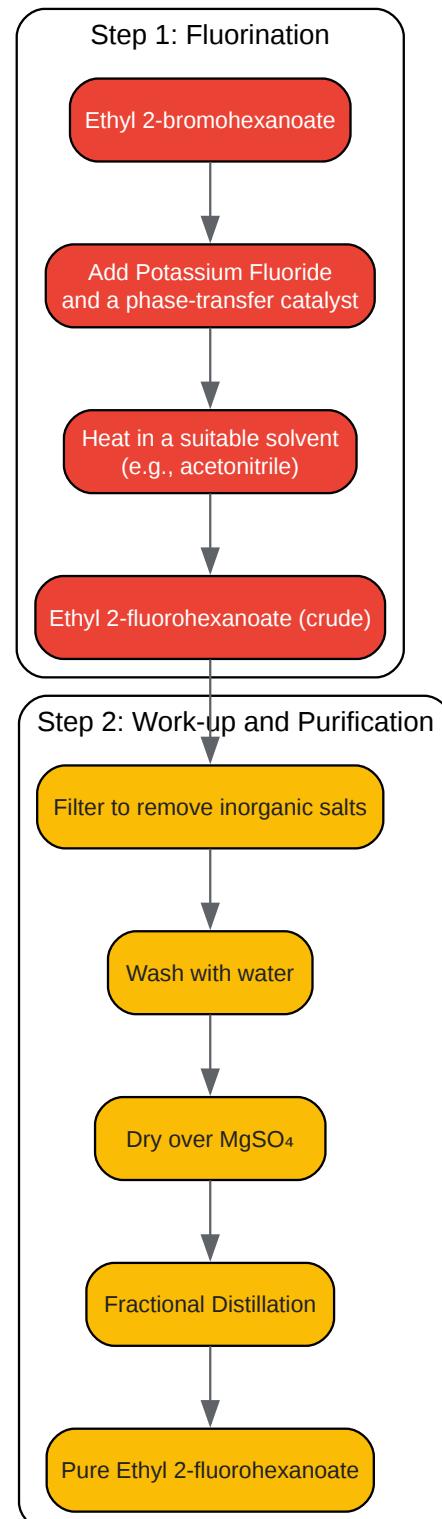
Methodology:

- **Bromination:** In a flask equipped with a reflux condenser and a dropping funnel, place hexanoic acid. Add a catalytic amount of red phosphorus or phosphorus tribromide (PBr_3). Heat the mixture gently and add bromine dropwise. After the addition is complete, continue heating until the evolution of hydrogen bromide gas ceases.
- **Esterification:** Cool the reaction mixture and slowly add absolute ethanol. A catalytic amount of concentrated sulfuric acid is then added. The mixture is refluxed for several hours to drive the esterification to completion.
- **Work-up and Purification:** After cooling, the reaction mixture is poured into cold water. The organic layer is separated, washed with a saturated sodium bicarbonate solution to remove any unreacted acid, and then with brine. The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate. The crude product is then purified by vacuum distillation to yield pure **Ethyl 2-bromohexanoate**.

Use of Ethyl 2-bromohexanoate in the Synthesis of Ethyl 2-fluorohexanoate

Ethyl 2-bromohexanoate serves as a precursor in the synthesis of other valuable organic molecules. The following workflow illustrates its use in the preparation of Ethyl 2-fluorohexanoate.

Synthesis of Ethyl 2-fluorohexanoate

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